

An In-Depth Technical Guide to Isotimolol: Synthesis, Characterization, and Analytical Control

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Compound of Interest

Compound Name:	Isotimolol
CAS No.:	59697-06-2
Cat. No.:	B104974

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This technical guide provides a comprehensive overview of **Isotimolol**, a critical compound in the pharmaceutical analysis of Timolol. It is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical properties, synthesis, and analytical characterization. This document emphasizes the causal relationships behind experimental choices and provides robust, self-validating protocols to ensure scientific integrity.

Introduction: The Significance of Isotimolol in Pharmaceutical Quality Control

Isotimolol is a structural isomer of Timolol, a widely used non-selective beta-adrenergic blocker for the treatment of glaucoma and cardiovascular diseases.[1] Specifically, **Isotimolol** is recognized as a process impurity in the synthesis of Timolol and is designated as "Timolol maleate specified impurity B" by the European Pharmacopoeia (EP) and "Timolol Related Compound B" by the United States Pharmacopeia (USP).[2][3][4] Its presence in the final drug product must be carefully monitored to ensure the safety and efficacy of Timolol formulations.

This guide will delve into the technical details of **Isotimolol**, providing a foundational understanding for its identification, quantification, and control.

Isotimolol exists as a racemic mixture, (\pm)-**Isotimolol**, with the (S)-enantiomer being of particular interest in compendial methods.[3][5] Understanding the stereochemistry and the methods for chiral separation is therefore paramount for rigorous quality control.

Physicochemical Properties of Isotimolol

A thorough understanding of the physicochemical properties of **Isotimolol** is fundamental for the development of analytical methods and for understanding its behavior in formulation and stability studies.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Synthesis and Formation of Isotimolol

Isotimolol is typically formed as an impurity during the synthesis of Timolol. The synthetic route to Timolol often involves the reaction of 3-chloro-4-morpholino-1,2,5-thiadiazole with (\pm)-3-(tert-butylamino)-1,2-propanediol.[8] The formation of **Isotimolol** can occur due to the non-regioselective opening of an epoxide intermediate or related synthetic pathways.

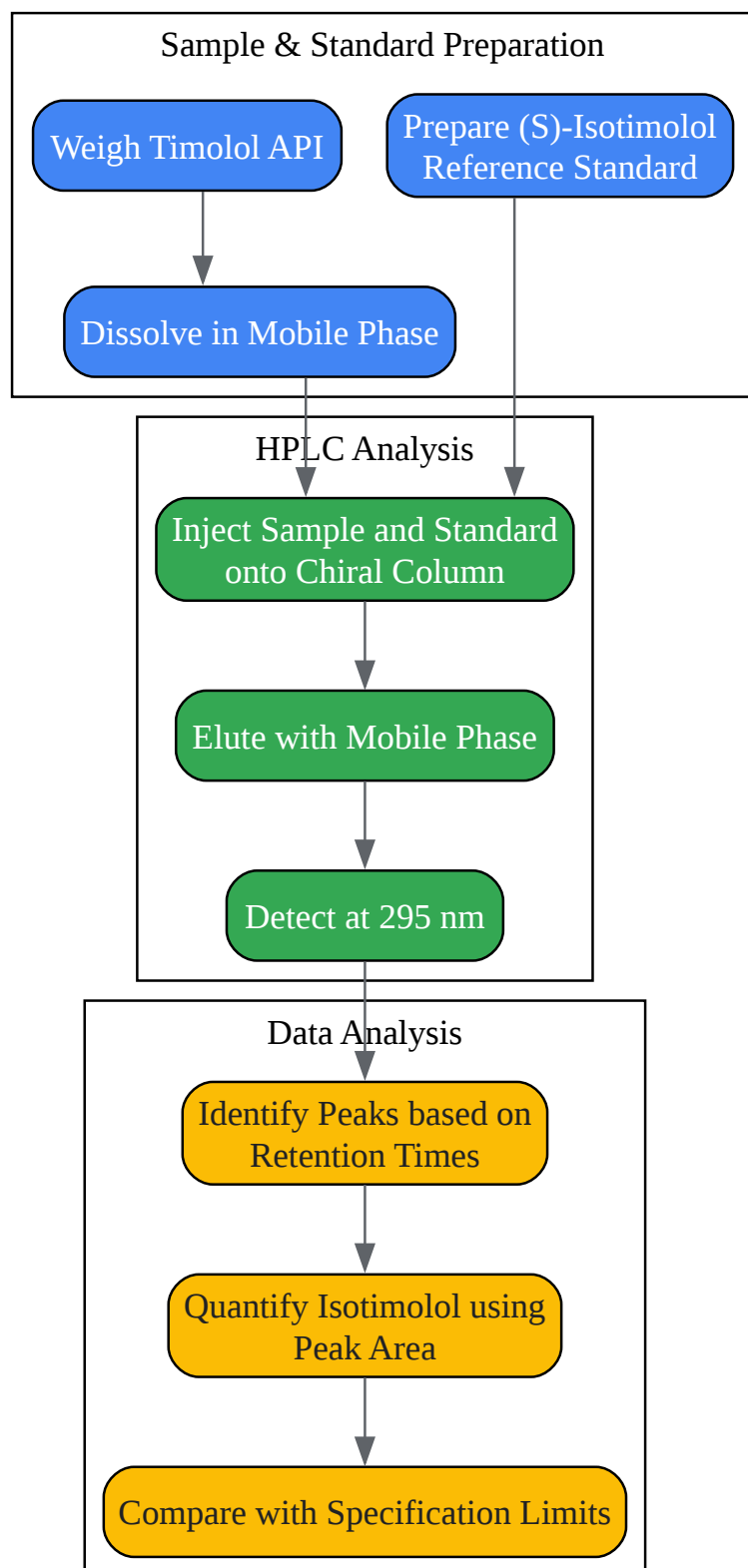
A general synthetic scheme leading to the formation of both Timolol and **Isotimolol** is outlined below. The key step involves the nucleophilic attack of the propanediol derivative on the thiadiazole ring system.



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Sources

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